4-Aminoacetanilide: Physicochemical Profiling and Analytical Standardization in Drug Development

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Compound of Interest

Compound Name: *4-AminoacetanilideForSynthesis*

Cat. No.: *B1172908*

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Executive Summary

4-Aminoacetanilide (CAS 122-80-5) is a critical bifunctional intermediate in the pharmaceutical and fine chemical industries.[1] While chemically defined as N-(4-aminophenyl)acetamide, its dual role as both a precursor for sulfonamide antibiotics (e.g., Sulfamethoxazole) and a regulated impurity in analgesic manufacturing (e.g., Paracetamol/Acetaminophen) necessitates rigorous analytical control. This guide provides a technical deep-dive into its molecular characteristics, synthesis pathways, and validated analytical protocols for detection and quantification in drug development workflows.

Physicochemical Identity

The molecular integrity of 4-Aminoacetanilide relies on the stability of its acetamido group in the presence of a reactive primary amine. This bifunctionality allows for selective derivatization but also presents stability challenges (hydrolysis) under acidic conditions.

Table 1: Core Chemical Data

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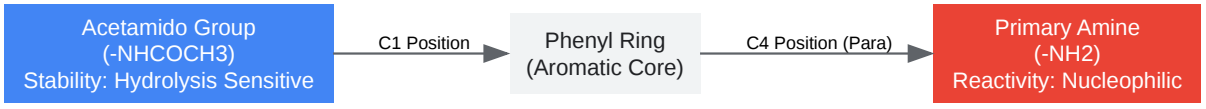
Property	Specification
IUPAC Name	N-(4-aminophenyl)acetamide
Common Synonyms	p-Aminoacetanilide; N-Acetyl-p-phenylenediamine
CAS Number	122-80-5
Molecular Formula	$C_8H_{10}N_2O$
Molecular Weight	150.18 g/mol (Average)
Monoisotopic Mass	150.079 g/mol
Appearance	White to reddish-brown crystalline powder
Melting Point	164–167 °C
Solubility	Soluble in ethanol, hot water; slightly soluble in cold water
pKa	~5.5 (Amino group), ~13.5 (Amide group)

Structural Visualization

The following diagram illustrates the connectivity and functional groups critical for its reactivity.



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Caption: Structural connectivity of 4-Aminoacetanilide showing the para-substitution pattern essential for its regioselectivity in azo coupling.

Synthesis & Manufacturing Pathways

In industrial drug development, 4-Aminoacetanilide is rarely synthesized de novo in the final step but is generated via the selective reduction of 4-nitroacetanilide. This pathway is preferred over the acetylation of p-phenylenediamine to avoid di-acetylation byproducts.

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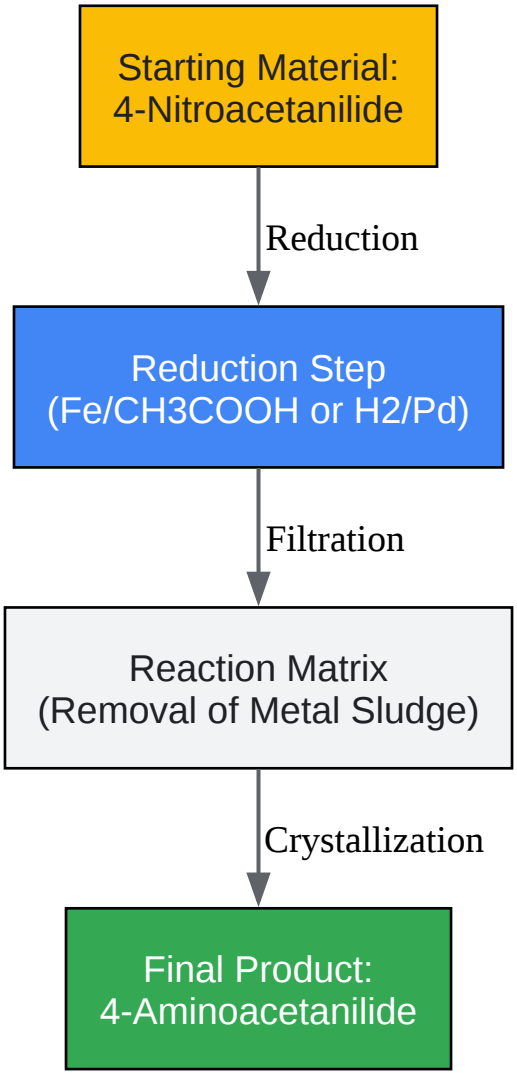
Reaction Mechanism

The synthesis involves the reduction of the nitro group (-NO_2) to an amino group (-NH_2) while preserving the acetamido linkage.

Key Reagents:

- Precursor: 4-Nitroacetanilide[2]
- Reducing Agents: Iron (Fe) / Acetic Acid (Bechamp reduction) or Catalytic Hydrogenation (H_2/Pd-C).



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Caption: Industrial synthesis flow via selective reduction of 4-nitroacetanilide.

Analytical Validation Protocols

For researchers in drug development, detecting 4-Aminoacetanilide is vital in two contexts:

- As a Raw Material: Purity assessment for Sulfamethoxazole synthesis.
- As an Impurity: Quantification in Paracetamol (Acetaminophen) APIs, where it is a potential degradant or process byproduct.

Protocol A: Reverse-Phase HPLC for Purity & Impurity Profiling

This protocol is designed to separate 4-Aminoacetanilide from related aniline derivatives (e.g., 4-aminophenol, 4-chloroacetanilide).

System Suitability:

- Column: C18 (Octadecylsilane), 250 mm x 4.6 mm, 5 µm packing (e.g., Zorbax Eclipse Plus or equivalent).[3]
- Mobile Phase:
  - Solvent A: 0.05M Phosphate Buffer (pH 4.0).
  - Solvent B: Acetonitrile (HPLC Grade).
  - Mode: Isocratic (85:15 A:B) or Gradient depending on matrix complexity.
- Flow Rate: 1.0 mL/min.[4]
- Detection: UV-Vis Diode Array at 245 nm (Lambda max).
- Temperature: 25°C.

Experimental Logic (Expertise):

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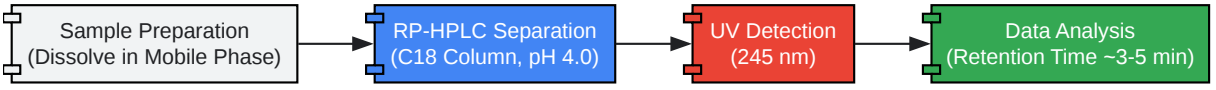
- pH Selection: A pH of 4.0 is selected to buffer the basicity of the primary amine (pKa ~5.5). At this pH, the amine is partially protonated, improving peak shape and preventing tailing caused by interaction with silanol groups on the column.
- Wavelength: 245 nm provides optimal sensitivity for the benzamide chromophore while minimizing noise from mobile phase solvents.

Protocol B: Identification via Mass Spectrometry (LC-MS)

For absolute confirmation of molecular weight during R&D.

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Target Ion: $[M+H]^+$ = 151.09 m/z.
- Fragment Ions: Loss of acetyl group (M-42) typically observed at m/z ~109.



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Caption: Validated analytical workflow for the quantification of 4-Aminoacetanilide.

Applications in Drug Development

The strategic importance of 4-Aminoacetanilide lies in its "masked" functionality. The acetyl group protects one amine, allowing the other to react, which is then deprotected later.

- Sulfonamide Antibiotics: It acts as the backbone for Sulfamethoxazole.[5] The free amine reacts with sulfonyl chloride derivatives, and the acetyl group is subsequently hydrolyzed to release the active sulfonamide drug.
- Paracetamol Impurity Management: In the synthesis of Paracetamol (Acetaminophen), 4-Aminoacetanilide can form if the starting material (p-aminophenol) contains p-

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phenylenediamine impurities. Regulatory limits (e.g., USP/EP) often require this impurity to be controlled to < 50 ppm due to potential toxicity.

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- To cite this document: BenchChem. [4-Aminoacetanilide: Physicochemical Profiling and Analytical Standardization in Drug Development]. BenchChem, [2026]. [Online PDF].

Available at: [https://www.benchchem.com/product/b1172908/docs#4-aminoacetanilide-physicochemical-profiling-and-analytical-standardization-in-drug-development]

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